

An In-Depth Technical Guide to 5-Benzothiazolecarbonitrile

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Compound of Interest

Compound Name: **5-Benzothiazolecarbonitrile**

Cat. No.: **B096095**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Benzothiazolecarbonitrile** (CAS No: 58249-57-3), a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. This document details its physicochemical properties, synthesis methodologies, and known biological activities, with a focus on its potential applications in therapeutic development.

Core Compound Identification and Properties

5-Benzothiazolecarbonitrile, also known as 1,3-Benzothiazole-5-carbonitrile, is a bicyclic aromatic compound containing a benzene ring fused to a thiazole ring, with a nitrile group substituted at the 5-position.

Table 1: Physicochemical Properties of **5-Benzothiazolecarbonitrile**

Property	Value	Source
CAS Number	58249-57-3	[1] [2]
Molecular Formula	C ₈ H ₄ N ₂ S	PubChem
Molecular Weight	160.20 g/mol	PubChem
Appearance	Solid	Generic Data
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Soluble in a range of organic solvents. [3]	[3]

Synthesis and Experimental Protocols

The synthesis of benzothiazole derivatives can be achieved through various routes, most commonly involving the condensation of a substituted 2-aminothiophenol with a reagent that provides the C2-substituent of the thiazole ring.[\[4\]](#) While a specific detailed protocol for **5-Benzothiazolecarbonitrile** is not readily available in the reviewed literature, a general and adaptable synthetic approach is presented below, based on established methods for analogous compounds.[\[5\]](#)[\[6\]](#)

General Synthesis of Benzothiazole Derivatives

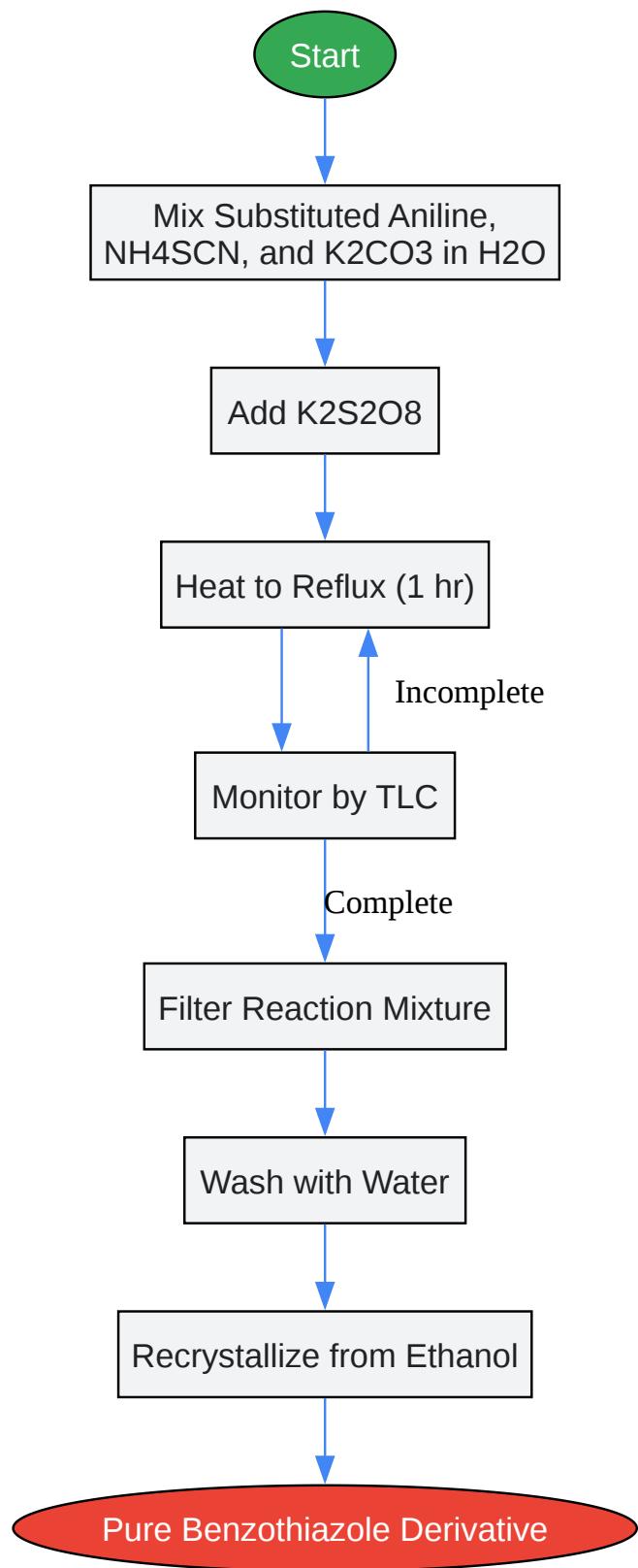
A prevalent method for the synthesis of the benzothiazole core involves the reaction of a substituted aniline with a thiocyanate salt in the presence of an oxidizing agent.[\[5\]](#) This approach can be adapted for the synthesis of **5-Benzothiazolecarbonitrile**.

Experimental Protocol: Synthesis of a Benzothiazole Derivative from Substituted Aniline

- Materials:
 - Substituted Aniline (e.g., 4-aminobenzonitrile as a precursor)
 - Ammonium thiocyanate (NH₄SCN)

- Potassium persulfate ($K_2S_2O_8$)
- Water (H_2O)
- Ethanol (for recrystallization)
- Procedure:
 - A mixture of the substituted aniline (1 mmol), ammonium thiocyanate (1 mmol), and potassium carbonate (1 mmol) is prepared in water (6 mL).
 - Potassium persulfate (2 mmol) is added to the mixture.
 - The reaction mixture is heated to reflux for 1 hour. The progress of the reaction is monitored by Thin Layer Chromatography (TLC).
 - Upon completion, the reaction mixture is filtered.
 - The collected solid is washed with water and then recrystallized from ethanol to yield the pure benzothiazole product.

Workflow for the Synthesis of Benzothiazole Derivatives

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Caption: General workflow for the synthesis of benzothiazole derivatives.

Biological Activity and Therapeutic Potential

Benzothiazole and its derivatives are recognized for their broad spectrum of pharmacological activities, making them privileged scaffolds in drug discovery.[7][8] These activities include antimicrobial, anticancer, anti-inflammatory, and antiviral properties.[4][8]

Anticancer Activity

Numerous studies have highlighted the potential of benzothiazole derivatives as anticancer agents.[9] These compounds can exert their effects through various mechanisms, including the inhibition of key enzymes involved in cancer cell proliferation and survival.[7]

Biological Targets in Cancer:

- Tyrosine Kinases: Certain benzothiazole derivatives have been shown to inhibit tyrosine kinases, such as the Epidermal Growth Factor Receptor (EGFR), which are often overactive in cancer cells.[7]
- DNA Intercalation and Synthesis Inhibition: Some derivatives can interfere with DNA replication and repair processes in cancer cells.
- Signaling Pathway Modulation: Benzothiazoles have been found to modulate critical signaling pathways that are dysregulated in cancer.

Antimicrobial Activity

Benzothiazole derivatives have also demonstrated significant antimicrobial activity against a range of bacterial and fungal pathogens.[9][10][11] Their mechanism of action can involve the inhibition of essential microbial enzymes.

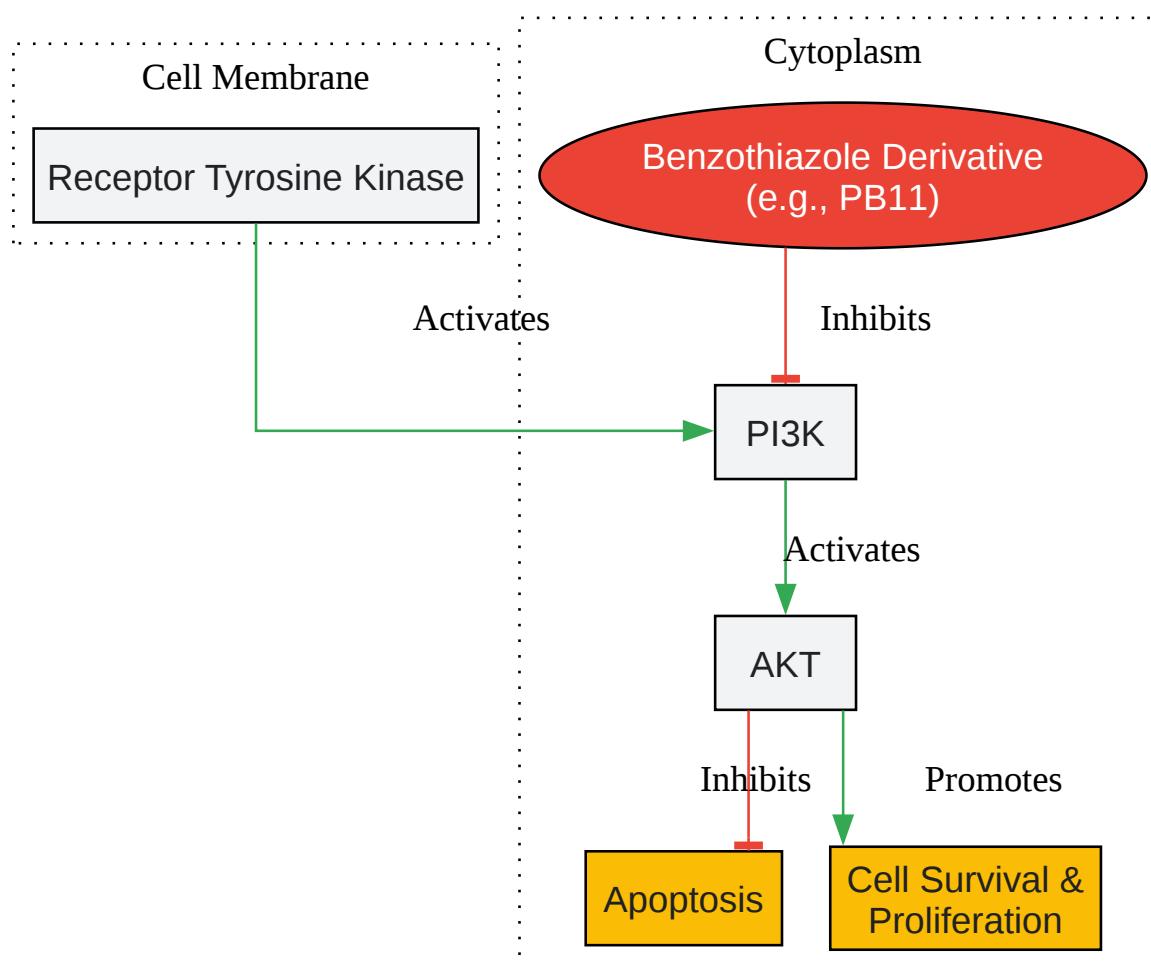
Signaling Pathway Modulation

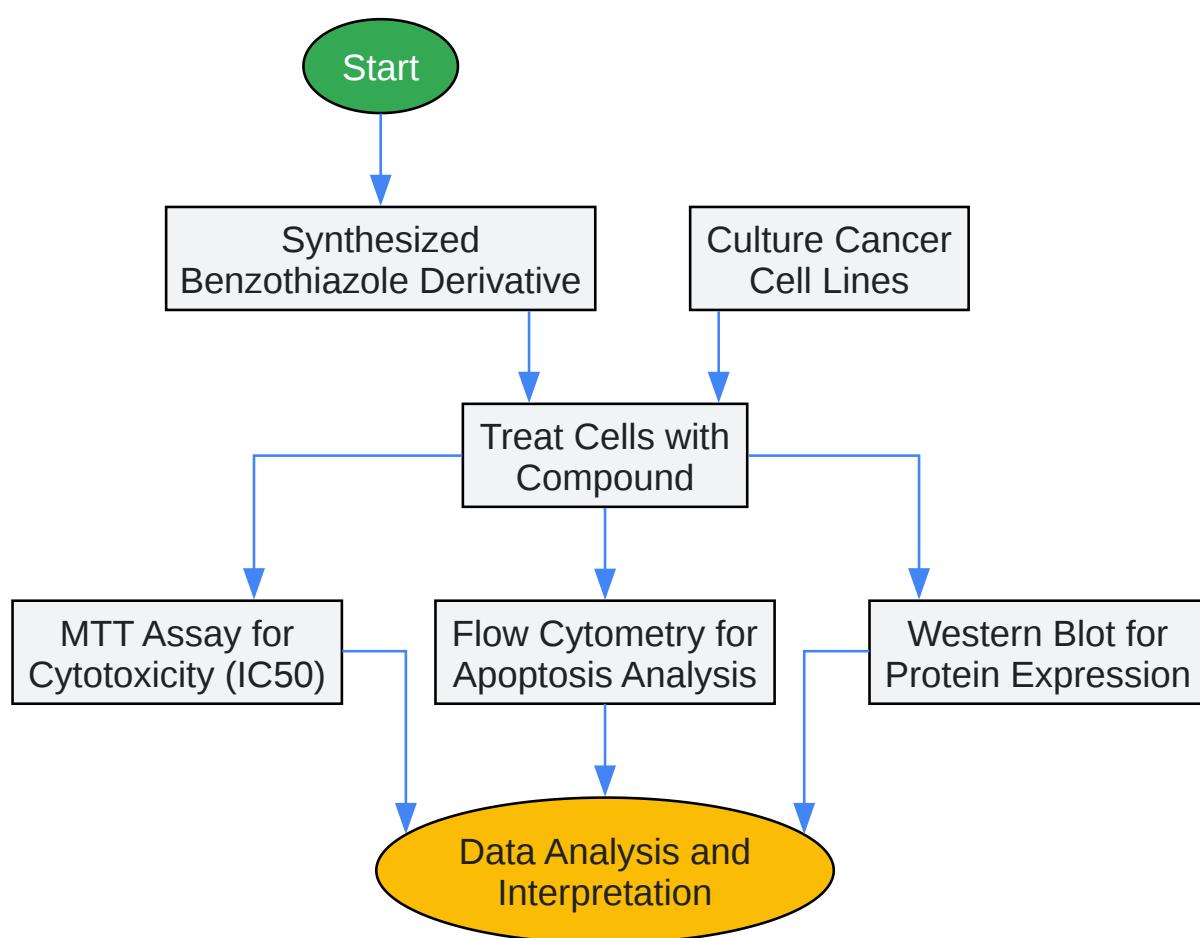
Recent research has identified that benzothiazole derivatives can modulate key signaling pathways implicated in various diseases, particularly cancer.

Inhibition of the PI3K/AKT Signaling Pathway

The PI3K/AKT pathway is a crucial signaling cascade that promotes cell survival and proliferation and is often hyperactivated in cancer. A novel benzothiazole derivative, PB11, has been shown to induce apoptosis in cancer cells by suppressing this pathway.[\[12\]](#) PB11 treatment leads to a downregulation of PI3K and AKT, which in turn triggers the apoptotic cascade.[\[12\]](#)

PI3K/AKT Signaling Pathway and Benzothiazole Inhibition





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